

Ecotoxicity of Disperse Orange 30 in Aquatic Environments: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B079229

[Get Quote](#)

An in-depth guide for researchers and environmental scientists on the potential aquatic toxicity of the azo dye, **Disperse Orange 30**. This document summarizes available data on its analogues, details standardized testing protocols, and outlines experimental workflows.

Disclaimer: Publicly available, peer-reviewed studies detailing the specific ecotoxicity of **Disperse Orange 30** on aquatic life are limited. A 2009 screening assessment by the Government of Canada concluded that while the substance may persist in the environment, it is not expected to accumulate in organisms or cause harm at current release levels.^[1] Much of the available toxicological data is derived from studies on structurally similar azo disperse dyes and predictive models such as Quantitative Structure-Activity Relationship (QSAR) analyses.^[2] Therefore, this guide presents a comprehensive overview based on data from analogue compounds to infer the potential ecotoxicological profile of **Disperse Orange 30**.

Quantitative Ecotoxicity Data for Analogues of Disperse Orange 30

The following table summarizes acute and chronic toxicity data for various disperse dyes that are structurally analogous to **Disperse Orange 30**. This data provides an indication of the potential toxicity of **Disperse Orange 30** to a range of aquatic organisms, including fish, invertebrates, and algae. The endpoints reported are the half maximal effective concentration (EC50) and the median lethal concentration (LC50).

Dye Name	Test Organism	Species	Endpoint	Duration	Value (mg/L)
Disperse Yellow 23	Fish	Oncorhynchus mykiss (Rainbow Trout)	LC50	48 hours	>1000
Sudan IV	Fish	Oryzias latipes (Japanese Rice Fish)	LC50	48 hours	>100
Fish	Golden Orfe	LC50	96 hours	100 - 220	
Fish	Danio rerio (Zebrafish)	LC50	96 hours	340	
Invertebrate	Daphnia magna	EC50	48 hours	4.5	
Algae	Scenedesmus subspicatus	EC50	72 hours	9.5	
Disperse Blue 792	Bacteria	-	IC50	-	>100
Fish	Danio rerio (Zebrafish)	LC50	96 hours	17	
Disperse Red 73	Invertebrate	Daphnia magna	EC50	48 hours	23
Algae	Scenedesmus subspicatus	EC50	72 hours	>10	
Bacteria	-	IC50	-	>100	
Fish	Danio rerio (Zebrafish)	LC50	96 hours	710	
Invertebrate	Daphnia magna	EC50	48 hours	5.8	

Algae	Scenedesmu s subspicatus	EC50	72 hours	6.7	
Disperse Orange 306	Bacteria	-	IC50	-	>100
Fish	Danio rerio (Zebrafish)	IC50	96 hours	268	
Invertebrate	Daphnia magna	LC50	48 hours	110	
Algae	Scenedesmu s subspicatus	EC50	72 hours	54	
Disperse Orange 257	Bacteria	-	EC50	-	>100
Fish	Danio rerio (Zebrafish)	LC50	96 hours	103	
Invertebrate	Daphnia magna	EC50	48 hours	98	
Algae	Scenedesmu s subspicatus	EC50	72 hours	7	
Disperse Red 178	Bacteria	-	IC50	-	>100
Analogue azo disperse dye	Fish	Rainbow Trout	LC50	96 hours	505

Data sourced from a screening assessment report by Environment Canada.[\[3\]](#)

Standardized Experimental Protocols for Aquatic Ecotoxicity Testing

The following are detailed methodologies for the key standardized tests used to evaluate the ecotoxicity of chemical substances on aquatic life, as established by the Organisation for Economic Co-operation and Development (OECD).

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period.[4][5]

- Test Organism: Commonly used species include Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).[4]
- Test Duration: 96 hours.[5]
- Test Principle: Fish are exposed to the test substance in a static, semi-static, or flow-through system. Mortalities and any abnormal behaviors are recorded at 24, 48, 72, and 96 hours.[6]
- Test Concentrations: A limit test may be performed at 100 mg/L. If toxicity is observed, a full range-finding study is conducted with at least five concentrations in a geometric series.[5]
- Test Conditions:
 - Temperature: Maintained at a constant, species-appropriate level (e.g., 21–25 °C for Zebrafish).[2]
 - Light: A 12 to 16-hour photoperiod is typically used.[6]
 - Loading Rate: For static and semi-static tests, the loading rate should not exceed 0.8 g of fish per liter of test solution.[7]
- Endpoint: The primary endpoint is the LC50 at 96 hours. Other endpoints such as the No-Observed-Effect Concentration (NOEC) and the Lowest-Observed-Effect Concentration (LOEC) can also be determined.[6]
- Validity Criteria: Mortality in the control group should not exceed 10% at the end of the test.[1]

OECD 202: *Daphnia* sp., Acute Immobilisation Test

This guideline assesses the acute toxicity of a substance to invertebrates, specifically *Daphnia* species, by determining the concentration that immobilizes 50% of the population (EC50) after 48 hours.[8][9]

- Test Organism: *Daphnia magna* is the most commonly used species. Young daphnids (less than 24 hours old) are used for the test.[8][10]
- Test Duration: 48 hours.[8]
- Test Principle: Daphnids are exposed to the test substance in a static system. Immobilization, defined as the inability to swim within 15 seconds after gentle agitation, is observed at 24 and 48 hours.[8]
- Test Concentrations: A limit test is conducted at 100 mg/L. If effects are seen, a definitive test with at least five geometrically spaced concentrations is performed.[10]
- Test Conditions:
 - Temperature: 20 ± 2 °C.[8]
 - Light: A 16-hour light and 8-hour dark cycle is common.[11]
 - Medium: Reconstituted or natural water with a pH of 6-9.[8]
 - Feeding: Daphnids are not fed during the 48-hour test.[8]
- Endpoint: The primary endpoint is the EC50 for immobilization at 48 hours. The 24-hour EC50 can also be reported.[9]
- Validity Criteria: In the control group, no more than 10% of the daphnids should be immobilized. Dissolved oxygen concentration must remain above 3 mg/L.[9]

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

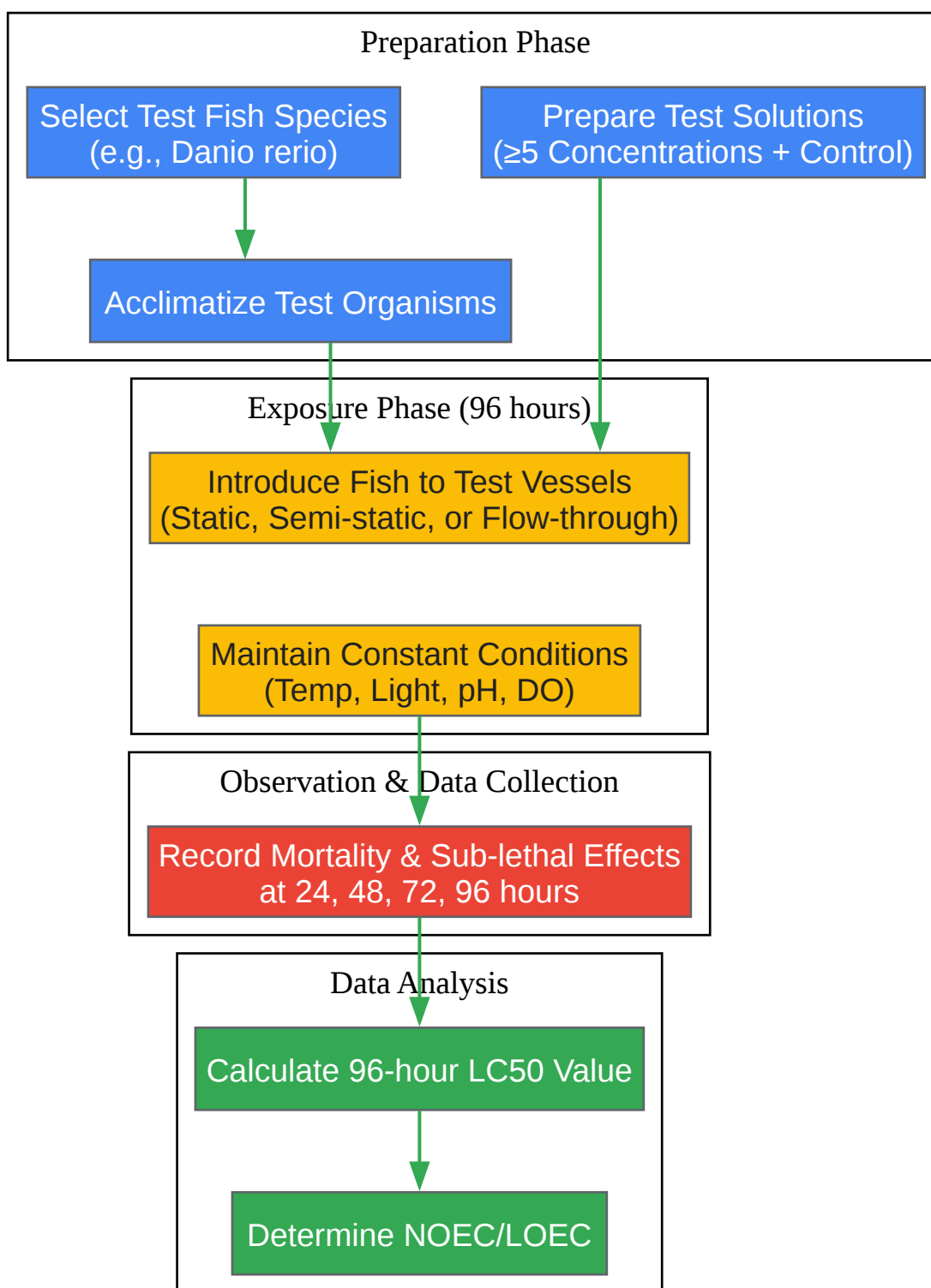
This test evaluates the effect of a substance on the growth of freshwater algae by measuring the inhibition of growth over a 72-hour period.[12][13]

- Test Organism: Commonly used freshwater green algae include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*. [12]
- Test Duration: Typically 72 hours.[13]

- Test Principle: Exponentially growing algal cultures are exposed to the test substance in a batch culture system under constant illumination and temperature. The growth in the test cultures is compared to that of a control.[12]
- Test Concentrations: For a dose-response curve, at least five concentrations with three replicates per concentration are used. A limit test may be performed at 100 mg/L with at least six replicates.[12][13]
- Test Conditions:
 - Temperature: 21–24 °C.[12]
 - Light: Continuous, uniform illumination.[13]
 - Culture Medium: A standard, nutrient-rich algal growth medium is used.[12]
 - pH: Should not vary by more than 1.5 units during the test.[12]
- Endpoint: The primary endpoints are the EC50 values for the inhibition of growth rate and yield.[14]
- Validity Criteria: The biomass in the control cultures should increase by a factor of at least 16 within 72 hours.[12]

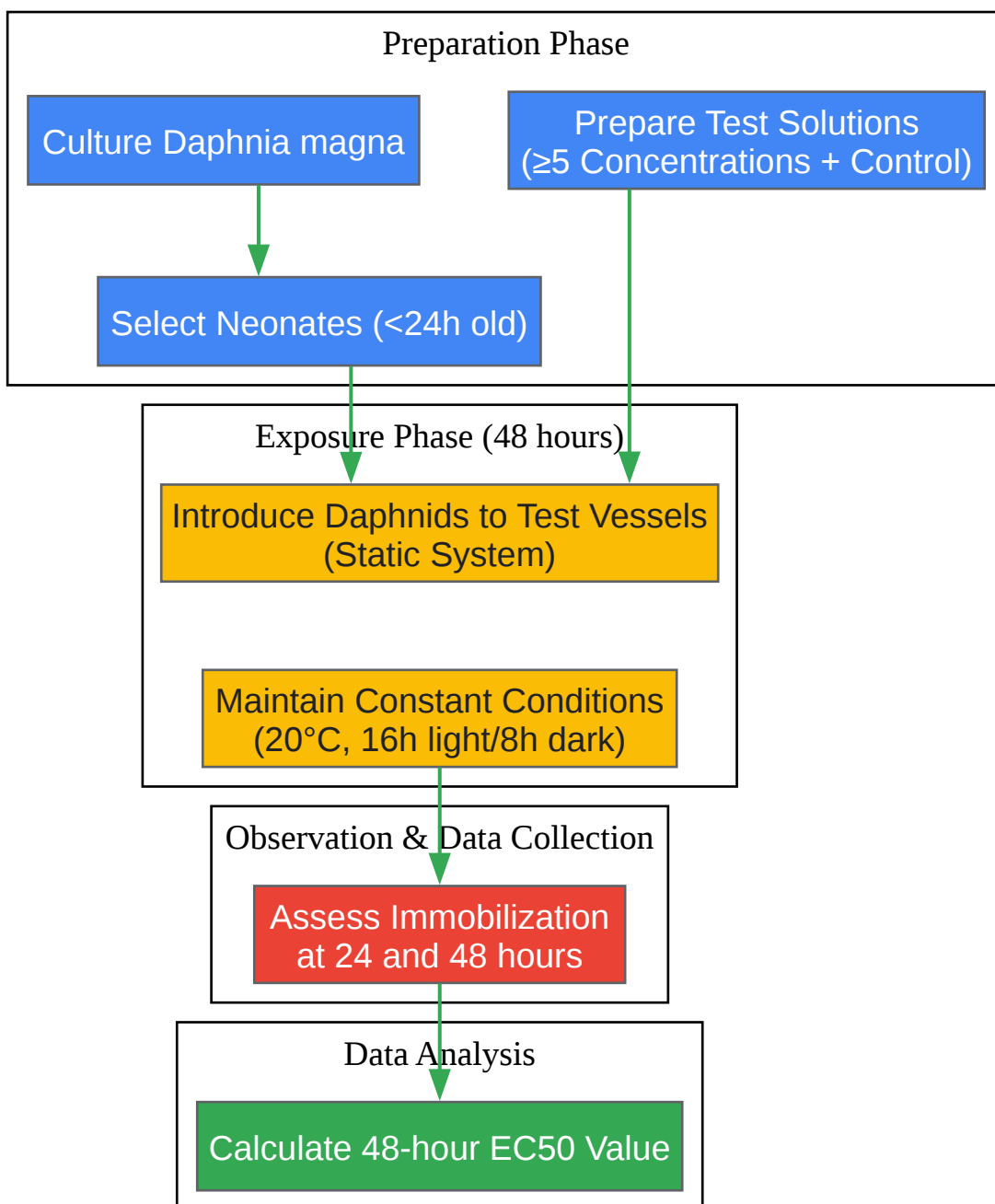
Visualizing Experimental Workflows and Logical Relationships

The following diagrams, created using Graphviz (DOT language), illustrate the standardized workflows for the OECD aquatic ecotoxicity tests.



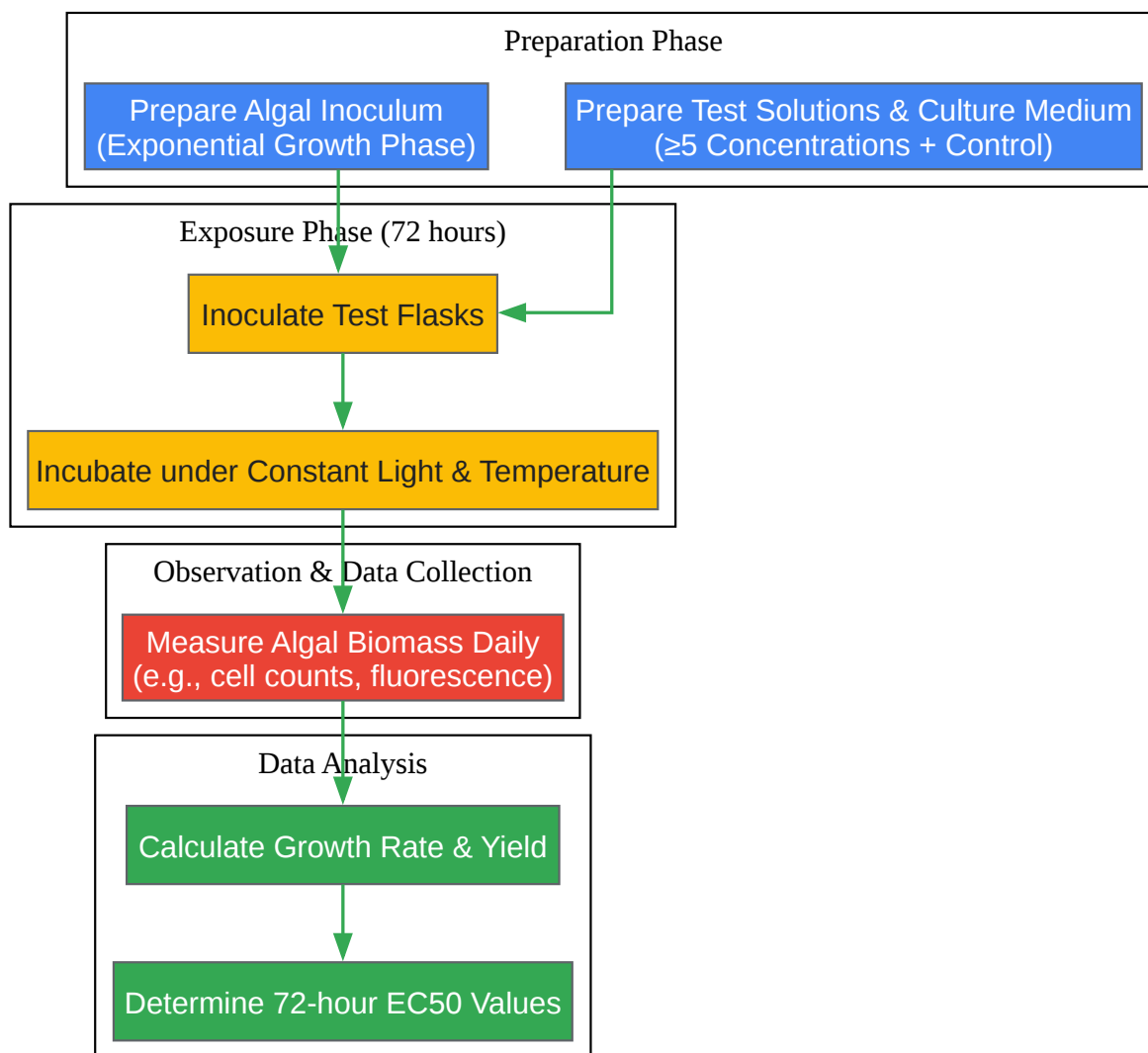
[Click to download full resolution via product page](#)

Workflow for OECD 203 Fish Acute Toxicity Test.



[Click to download full resolution via product page](#)

Workflow for OECD 202 *Daphnia* sp. Acute Immobilisation Test.



[Click to download full resolution via product page](#)

Workflow for OECD 201 Algal Growth Inhibition Test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dergi-fytronix.com [dergi-fytronix.com]
- 2. env.go.jp [env.go.jp]
- 3. Hepatotoxicity assessment of the azo dyes disperse orange 1 (DO1), disperse red 1 (DR1) and disperse red 13 (DR13) in HEPG2 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Biodecolorization and Ecotoxicity Abatement of Disperse Dye-Production Wastewater Treatment with Pycnoporus Laccase - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Kirklareli University Journal of Engineering and Science » Submission » INVESTIGATION OF TOXICOLOGICAL PROPERTIES OF SOME AZO DYES BY OECD QSAR METHOD [dergipark.org.tr]
- 7. The azo dye Disperse Orange 1 induces DNA damage and cytotoxic effects but does not cause ecotoxic effects in Daphnia similis and Vibrio fischeri - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. canada.ca [canada.ca]
- 9. scialert.net [scialert.net]
- 10. Algal growth inhibition test results of 425 organic chemical substances - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Disperse Dye Ecotoxicity → Term [pollution.sustainability-directory.com]
- 12. dergipark.org.tr [dergipark.org.tr]
- 13. researchgate.net [researchgate.net]
- 14. p2infohouse.org [p2infohouse.org]
- To cite this document: BenchChem. [Ecotoxicity of Disperse Orange 30 in Aquatic Environments: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079229#ecotoxicity-studies-of-disperse-orange-30-on-aquatic-life]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com